

Technical Guide: 5-Hydroxy Propafenone Hydrochloride-d5 in Bioanalytical Research

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Compound of Interest

Compound Name: 5-Hydroxy Propafenone
Hydrochloride-d5

Cat. No.: B12413679

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Executive Summary

5-Hydroxy Propafenone Hydrochloride-d5 (CAS: 1188265-48-6) is the stable isotope-labeled analog of 5-hydroxy propafenone, the primary active metabolite of the Class 1C antiarrhythmic drug propafenone.^{[1][2]}

In drug metabolism and pharmacokinetics (DMPK) studies, this compound serves as the definitive Internal Standard (IS) for normalizing matrix effects, recovery losses, and ionization variability during LC-MS/MS analysis. Its utility is paramount in clinical pharmacology due to the genetic polymorphism of CYP2D6, which dictates the formation of the 5-hydroxy metabolite.

Key Technical Identity:

- Compound: 5-Hydroxy Propafenone-d5 Hydrochloride^{[2][3][4]}
- Labeling: Phenyl-d5 (Deuterium incorporated on the phenyl ring of the propanone side chain).^[2]

- Primary Application: LC-MS/MS Internal Standard for Therapeutic Drug Monitoring (TDM) and CYP2D6 phenotyping.

Chemical & Physical Identity

Structural Specifications

The deuterium labeling is strategically placed on the phenyl ring distal to the metabolically active sites to ensure kinetic stability (avoiding the deuterium isotope effect on metabolism if used in tracer studies) and to maintain chromatographic co-elution with the analyte.

Property	Specification
Chemical Name	1-[5-Hydroxy-2-[2-hydroxy-3-(propylamino)propoxy]phenyl]-3-(phenyl-d5)-1-propanone hydrochloride
CAS Number	1188265-48-6 (HCl Salt)
Molecular Formula	C ₂₁ H ₂₂ D ₅ NO ₄ [2][3][5][6][7][8][9] · HCl
Molecular Weight	362.48 (Free Base) / ~398.94 (HCl Salt)
Isotopic Purity	≥ 99% Deuterated forms (d5)
Solubility	Soluble in Methanol, DMSO, and Water (slightly)
Appearance	White to Off-white Solid

Mechanism of Action (Pharmacological Context)

While the d5 variant is an analytical tool, the native 5-Hydroxy Propafenone is pharmacologically active. It blocks sodium channels (IC₅₀ similar to parent) and contributes significantly to the antiarrhythmic effect, especially in CYP2D6 extensive metabolizers (EM).

- CYP2D6 Dependency: The formation of 5-hydroxy propafenone is the rate-limiting step in propafenone clearance for EMs.
- Clinical Relevance: Poor Metabolizers (PM) fail to form this metabolite, leading to accumulation of the parent drug and potential toxicity.

Analytical Methodology: LC-MS/MS Development

The core application of 5-Hydroxy Propafenone-d5 is to serve as an Internal Standard in Multiple Reaction Monitoring (MRM) assays.

Mass Spectrometry Transitions (MRM)

The deuterium label (d5) is located on the phenyl ring of the side chain. The primary fragment ion used for quantification (m/z 116) typically corresponds to the amine-containing side chain, which retains no deuterium. Therefore, the mass shift is observed in the precursor ion but not necessarily the product ion, depending on the fragmentation pathway.

Recommended MRM Transitions:

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Rationale
5-OH Propafenone	358.2 [M+H] ⁺	116.1	25-30	Cleavage of propylamino side chain
5-OH Propafenone-d5 (IS)	363.2 [M+H] ⁺	116.1	25-30	Precursor shifts by +5 Da; Fragment is conserved
Propafenone (Parent)	342.2 [M+H] ⁺	116.1	25-30	Reference transition

Note: Always perform a product ion scan (MS2) on your specific lot to confirm the fragmentation pattern, as collision energies may vary between instrument platforms (e.g., Sciex vs. Thermo).

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Phenomenex Gemini 3μm, 50x2.0mm).
- Mobile Phase A: 0.1% Formic Acid in Water (or 10mM Ammonium Formate pH 3.5).

- Mobile Phase B: Acetonitrile or Methanol.[\[10\]](#)
- Elution: Gradient elution is preferred to separate the 5-OH metabolite (more polar, elutes earlier) from the parent Propafenone.

Experimental Protocols

Stock Solution Preparation

Objective: Create a stable primary stock of the deuterated standard.

- Weighing: Accurately weigh 1.0 mg of 5-Hydroxy Propafenone-d5 HCl.
- Dissolution: Dissolve in 1.0 mL of Methanol (HPLC Grade). Do not use water initially as the free base form (if dissociation occurs) has lower solubility.
- Concentration: This yields a 1.0 mg/mL (free base equivalent calculation required) stock.
- Storage: Aliquot into amber glass vials. Store at -20°C or -80°C. Stable for >1 year if protected from light and moisture.

Sample Extraction (Protein Precipitation)

Context: Propafenone and its metabolites are moderately hydrophobic. Protein precipitation is cost-effective, but Solid Phase Extraction (SPE) yields cleaner samples for high-sensitivity assays.

Protocol (Protein Precipitation):

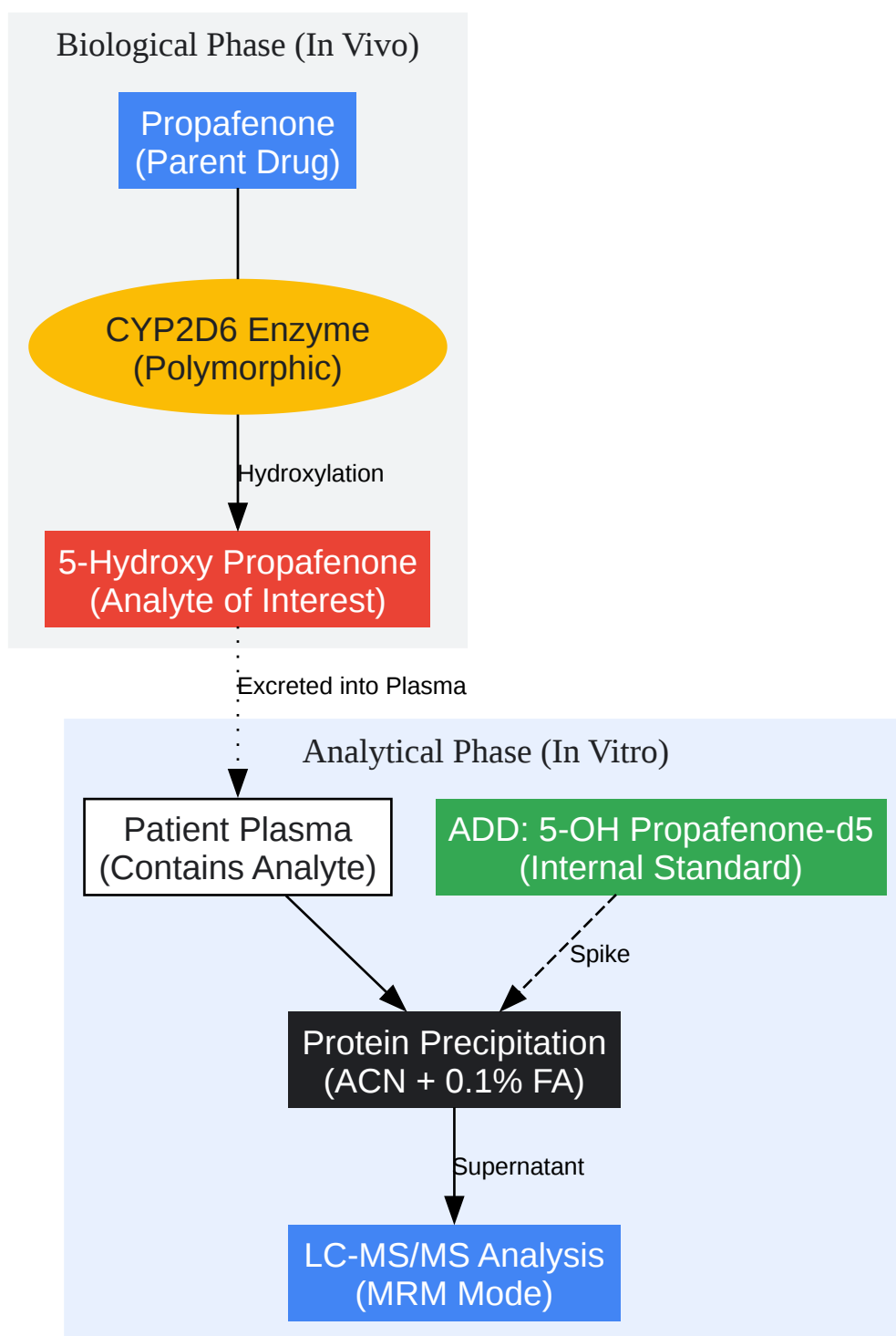
- Sample: 50 µL Human Plasma (K2EDTA).
- IS Addition: Add 20 µL of Working IS Solution (e.g., 500 ng/mL 5-OH Propafenone-d5 in 50:50 MeOH:H2O).
- Precipitation: Add 200 µL of Ice-Cold Acetonitrile containing 0.1% Formic Acid.
 - Why Acid? Acidification helps break protein binding and improves recovery of the basic amine analyte.

- Vortex: Mix vigorously for 30 seconds.
- Centrifugation: 13,000 rpm for 10 minutes at 4°C.
- Transfer: Inject 5-10 µL of the supernatant directly into LC-MS/MS.

Visualizations

Metabolic & Analytical Workflow

The following diagram illustrates the biological formation of the analyte and the analytical workflow using the deuterated standard.



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Figure 1: Integration of 5-Hydroxy Propafenone-d5 into the bioanalytical workflow for CYP2D6 phenotyping.

Stability & Handling

- **Light Sensitivity:** Propafenone derivatives are sensitive to UV light. Handle under yellow light or in amber glassware.
- **Solution Stability:** Working solutions in methanol are stable for 1 week at 4°C. Discard if any precipitation is observed.
- **Matrix Effects:** In hemolyzed plasma, recovery of 5-OH Propafenone can be reduced.^[10] It is critical to use the d5-IS, as it will compensate for this specific matrix suppression where a generic IS (like propranolol) would fail.

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